

# Navigating the Safe Disposal of trans-ACPD in a Laboratory Setting

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## Compound of Interest

Compound Name: *trans*-ACPD

Cat. No.: B14787169

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of chemical reagents is a cornerstone of laboratory safety and regulatory compliance. This document provides essential, step-by-step guidance for the safe disposal of **trans-ACPD** (trans-(±)-1-Amino-1,3-dicarboxycyclopentane), a selective agonist for metabotropic glutamate receptors. Adherence to these procedures is critical to mitigate risks and ensure a safe laboratory environment.

## Key Safety and Handling Information for trans-ACPD

Before initiating any disposal procedure, it is imperative to be familiar with the fundamental safety and handling properties of **trans-ACPD**. The following table summarizes crucial data for this compound.

Property	Information	Source
Chemical Name	(±)-trans-1-Aminocyclopentane-1,3-dicarboxylic acid	[1]
CAS Number	67684-64-4	[1]
Molecular Formula	C <sub>7</sub> H <sub>11</sub> NO <sub>4</sub>	[1]
Molecular Weight	173.17 g/mol	
Appearance	Solid	N/A
Solubility	Slightly soluble in water. Soluble to 5 mM in water with gentle warming and to 50 mM in 1eq. NaOH. Also soluble in DMSO.	[1][2]
Storage	Store at room temperature in a dry, cool, and well-ventilated place. Keep containers tightly closed.	[3]
Primary Hazards	May cause eye, skin, and respiratory tract irritation. The toxicological properties have not been fully investigated.	[4]
Personal Protective Equipment (PPE)	Safety glasses or goggles, appropriate gloves, and lab coat. Ensure adequate ventilation.	[3][4]

## Step-by-Step Disposal Protocol for trans-ACPD

The disposal of **trans-ACPD** must be conducted in a manner that prevents environmental contamination and adheres to institutional and regulatory guidelines. Chemical waste generators are responsible for correctly classifying and disposing of hazardous waste.[3][5]

### 1. Personal Protective Equipment (PPE) and Preparation:

- Always wear appropriate PPE, including safety glasses, chemical-resistant gloves, and a lab coat.[\[3\]](#)[\[4\]](#)
- Conduct all disposal-related activities in a well-ventilated area, such as a chemical fume hood, to minimize inhalation exposure.[\[4\]](#)
- Ensure that an eyewash station and safety shower are readily accessible.[\[5\]](#)

### 2. Waste Collection and Segregation:

- Solid Waste: Collect solid **trans-ACPD** waste, including contaminated materials like weighing paper and pipette tips, in a designated, properly labeled hazardous waste container.[\[6\]](#) The container should be sturdy, leak-proof, and made of a compatible material.[\[7\]](#)
- Liquid Waste: For solutions of **trans-ACPD**, collect the waste in a designated container for non-halogenated organic waste or as specified by your institution's hazardous waste program. Do not dispose of **trans-ACPD** solutions down the drain.[\[6\]](#)
- Segregation: Do not mix **trans-ACPD** waste with incompatible chemicals. Specifically, keep it separate from strong oxidizing agents and strong bases.[\[5\]](#)[\[7\]](#)

### 3. Container Labeling and Storage:

- Clearly label the hazardous waste container with the words "Hazardous Waste," the full chemical name ("**trans-ACPD**" or "(±)-trans-1-Aminocyclopentane-1,3-dicarboxylic acid"), and the associated hazards (e.g., "Irritant").[\[7\]](#)
- Keep the waste container securely closed except when adding waste.[\[6\]](#)
- Store the container in a designated satellite accumulation area (SAA) that is away from general laboratory traffic and incompatible materials.[\[7\]](#)

### 4. Disposal of Empty Containers:

- A container that held **trans-ACPD** is not considered empty until it has been thoroughly rinsed.
- The first rinse of the container must be collected and disposed of as hazardous waste.[6]
- For highly toxic chemicals, the first three rinses must be collected as hazardous waste.[6] Given that the full toxicological properties of **trans-ACPD** are not known, a conservative approach is recommended.
- After appropriate rinsing, the container can be disposed of according to institutional guidelines for non-hazardous waste.

#### 5. Spill Management:

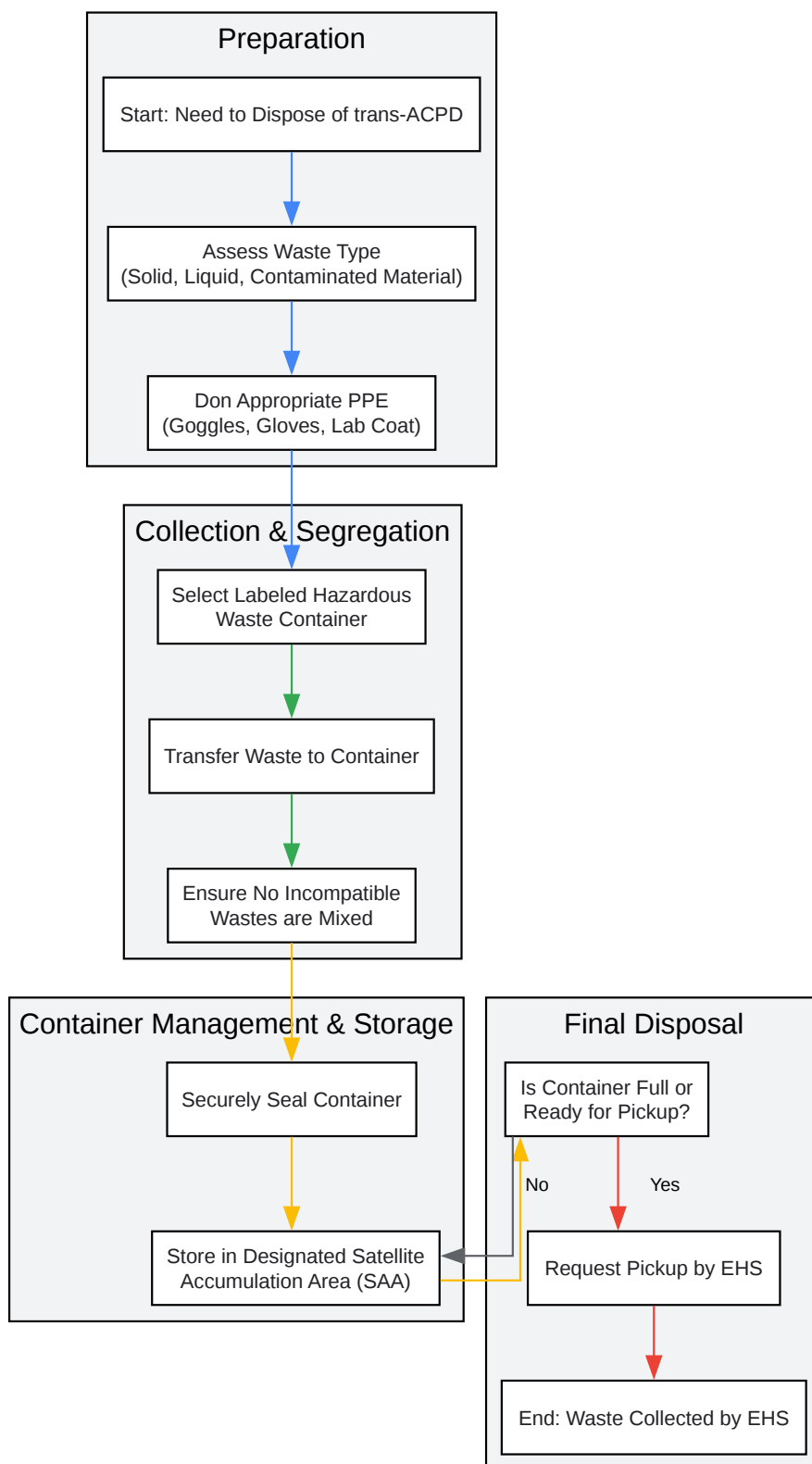
- In the event of a spill, immediately alert personnel in the area.
- Wearing appropriate PPE, sweep or vacuum up the solid material, avoiding dust generation. [3][4]
- Place the collected material and any contaminated cleaning supplies into a sealed container for hazardous waste disposal.[4]
- Clean the spill area with a suitable solvent and then with soap and water.

#### 6. Request for Waste Pickup:

- Once the hazardous waste container is full or has been in the SAA for the maximum allowed time (often up to one year for partially filled containers), arrange for its collection by your institution's Environmental Health and Safety (EHS) department.[6][7]

## Disposal Workflow Diagram

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **trans-ACPD**.



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Caption: Workflow for the safe disposal of **trans-ACPD** waste.

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